

# A Technical Guide to Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ Intermediate for Advanced Research

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## Compound of Interest

Compound Name: *Intermediate of tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$*

Cat. No.: *B140767*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopically labeled intermediate, Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$ . It is intended to serve as a comprehensive resource for researchers and scientists engaged in drug development, pharmacokinetic studies, and advanced analytical methodologies. This document details the compound's identification, its role in quantitative analysis, relevant experimental protocols, and the biochemical pathways of its parent compound, tranexamic acid.

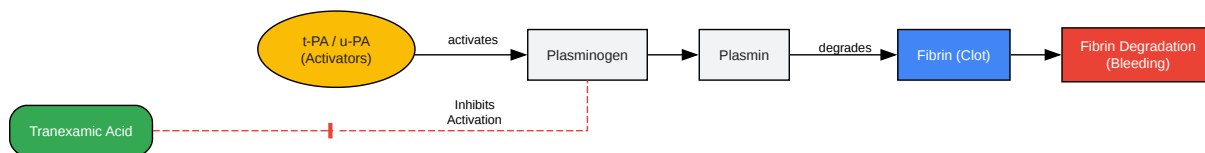
## Compound Identification and Properties

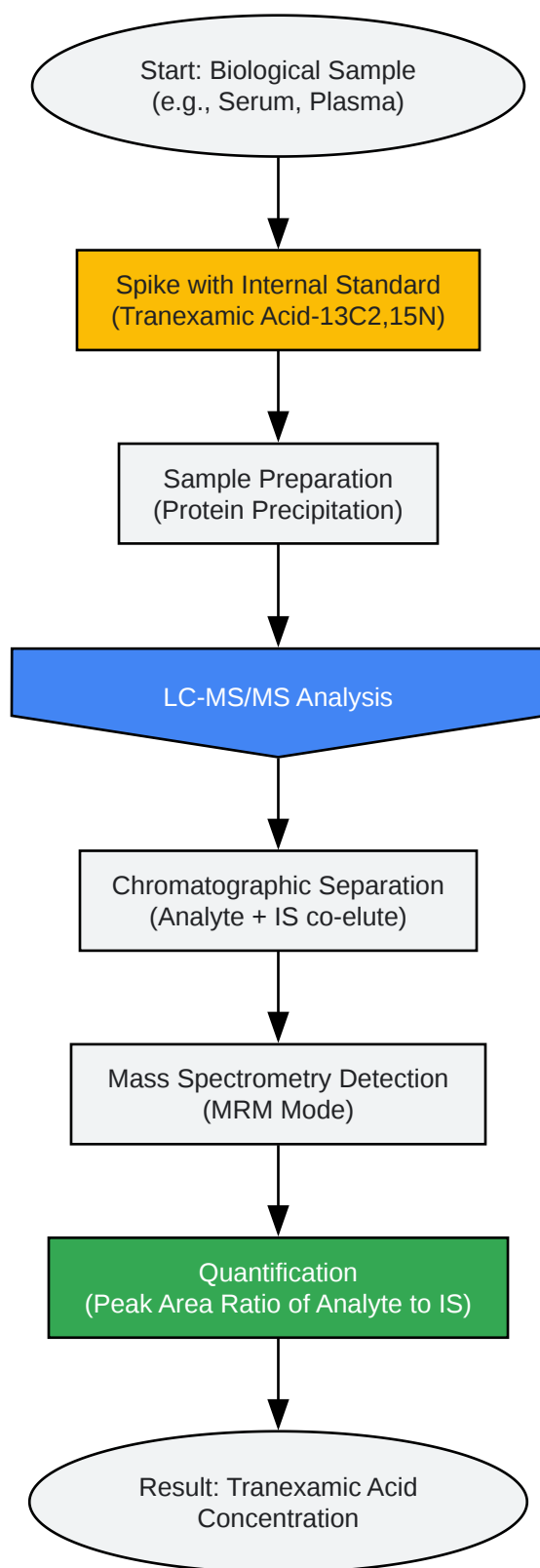
Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$  is a stable, isotopically labeled version of tranexamic acid, a synthetic analog of the amino acid lysine. The incorporation of two Carbon-13 ( $^{13}\text{C}$ ) atoms and one Nitrogen-15 ( $^{15}\text{N}$ ) atom provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of tranexamic acid in biological matrices.<sup>[1][2][3]</sup>

Property	Value	Reference
Chemical Name	trans-4-(Aminomethyl)cyclohexanecarboxylic Acid-13C2,15N	[4]
CAS Number	1292837-95-6	[4]
Unlabeled CAS	1197-18-8	[1]
Molecular Formula	C <sub>6</sub> <sup>13</sup> C <sub>2</sub> H <sub>15</sub> <sup>15</sup> NO <sub>2</sub>	[4]
Molecular Weight	160.19 g/mol	[1][4]
Applications	Internal standard for NMR, GC-MS, or LC-MS analysis; Tracer	[1][2][3]

## Mechanism of Action of Tranexamic Acid

Tranexamic acid functions as an antifibrinolytic agent.[1] Its primary mechanism involves the competitive and reversible blockade of lysine binding sites on plasminogen. This action prevents plasminogen from converting to plasmin, the enzyme responsible for degrading fibrin clots. By inhibiting fibrinolysis, tranexamic acid helps to stabilize blood clots and reduce bleeding.[5] This mechanism is fundamental to its clinical applications in treating or preventing excessive blood loss from major trauma, surgery, and various bleeding disorders.[5]





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